

4-((2-Isopropoxyethoxy)methyl)phenol proper disposal procedures

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Compound of Interest

Compound Name: 4-((2-Isopropoxyethoxy)methyl)phenol

Cat. No.: B023825

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Proper Disposal of 4-((2-Isopropoxyethoxy)methyl)phenol

The following document provides a comprehensive, step-by-step guide for the safe handling and disposal of **4-((2-Isopropoxyethoxy)methyl)phenol** (CAS No. 177034-57-0) in a laboratory setting. This chemical possesses structural features of both phenol and an ether, requiring careful consideration of both hazard classes during disposal. Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance.

It is imperative to consult your institution's Environmental Health and Safety (EHS) department and local regulations, as they are the ultimate authority on chemical waste disposal procedures.

Hazard Identification and Safety Summary

4-((2-Isopropoxyethoxy)methyl)phenol is classified as harmful if swallowed.^[1] Due to its chemical structure, it should be handled with the precautions applicable to both phenols and peroxide-forming ethers.

Property	Data	Citation
Chemical Name	4-((2-Isopropoxyethoxy)methyl)phenol	[1]
CAS Number	177034-57-0	[1]
Molecular Formula	C ₁₂ H ₁₈ O ₃	[2]
Molecular Weight	210.27 g/mol	[1]
GHS Hazard Statement	H302: Harmful if swallowed	[1]
Primary Hazards	Acute oral toxicity, potential for peroxide formation, skin/eye irritation	[1][3][4]
Appearance	Clear Light Yellow Oil	[5]
Storage	2-8°C Refrigerator, Inert atmosphere, room temperature	[5][6]

Required Personal Protective Equipment (PPE)

Before handling or preparing for disposal, ensure the following PPE is worn to minimize exposure:

- **Hand Protection:** Chemical-resistant gloves (e.g., double nitrile, butyl rubber, or neoprene) must be worn.[7][8] Inspect gloves before use and change them immediately if contaminated.[9]
- **Eye/Face Protection:** Wear tightly fitting safety goggles with side shields.[3] A face shield should be worn if there is a splash hazard.[8]
- **Skin and Body Protection:** A fully buttoned, flame-resistant lab coat is required.[8] An apron may be necessary for larger quantities.[8] Wear long pants and closed-toe shoes.[8]
- **Respiratory Protection:** All handling and disposal procedures should be conducted inside a certified chemical fume hood to avoid inhaling vapors.[9][10]

Step-by-Step Disposal Protocol

This substance must be disposed of as hazardous chemical waste. Do not pour down the sink or dispose of in regular trash.[\[10\]](#)[\[11\]](#)

- Liquid Waste:
 - Designate a specific, sealed, and shatter-proof hazardous waste container for **4-((2-Isopropoxyethoxy)methyl)phenol** and related phenolic/ether waste.[\[7\]](#)[\[12\]](#) Glass or high-density polyethylene (HDPE) containers are suitable.
 - Never mix this waste with incompatible materials like strong oxidizers.[\[13\]](#)
 - Keep the waste container closed at all times except when adding waste.[\[9\]](#)[\[10\]](#)
 - Store the container in a designated, cool, and well-ventilated Satellite Accumulation Area within the laboratory, away from heat or ignition sources.[\[4\]](#)[\[13\]](#)
- Solid Waste (Contaminated Labware):
 - Collect all contaminated items such as pipette tips, gloves, paper towels, and empty tubes in a separate, puncture-proof, and sealable container clearly marked as hazardous waste.[\[10\]](#)
 - This container should be kept sealed and stored alongside the liquid waste container.

The "isopropoxyethoxy" group is structurally similar to ethers known to form explosive peroxides upon exposure to air and light.[\[9\]](#)[\[14\]](#)

- Date All Containers: Clearly write the date received and the date opened on the primary chemical container.[\[9\]](#)
- Limit Storage Time: Due to the peroxide risk, plan to dispose of opened containers within 6-12 months.[\[9\]](#)[\[14\]](#) Consult your EHS office for specific time limits on peroxide-forming chemicals.
- Do Not Disturb Crystals: If you observe crystal formation or a discolored solvent in the container, do not move it. This could indicate dangerous peroxide concentration.[\[9\]](#) Evacuate

the area and contact your EHS department immediately.[\[9\]](#)

Proper labeling is critical for safe pickup and disposal by EHS personnel.

- Affix a hazardous waste label to each waste container (both liquid and solid).[\[10\]](#)
- Fill out the label completely, including:
 - The full chemical name: "Waste **4-((2-Isopropoxyethoxy)methyl)phenol**"
 - All components and approximate concentrations if it's a mixture.
 - The associated hazards (e.g., "Toxic," "Corrosive," "Peroxide-Former").[\[15\]](#)
 - The accumulation start date (the date the first drop of waste was added).[\[4\]](#)
 - Your name, lab number, and contact information.

A container that held **4-((2-Isopropoxyethoxy)methyl)phenol** must be treated as hazardous waste unless properly decontaminated.

- Triple Rinse: Rinse the empty container three times with a suitable solvent (e.g., ethanol or acetone).
- Collect Rinsate: The rinsate from this process is considered hazardous waste and must be collected in your designated liquid waste container.[\[16\]](#)
- Deface Label: After triple-rinsing and allowing the container to dry, completely remove or deface the original chemical label.[\[16\]](#)
- Final Disposal: Once decontaminated, the container may be disposed of as regular non-hazardous glass or plastic waste, or recycled according to institutional policy.[\[16\]](#)
- Store the properly labeled, sealed waste containers in your lab's designated Satellite Accumulation Area.
- Once the container is 90% full or reaches the storage time limit, request a pickup from your institution's EHS or hazardous waste disposal service.[\[10\]](#)

Spill Management Protocol

- Small Spills (<50 mL):
 - Ensure proper PPE is worn.[\[13\]](#)
 - Contain the spill using an absorbent material like vermiculite, sand, or a chemical spill kit.
[\[13\]](#)[\[17\]](#)
 - Carefully collect the absorbed material using spark-proof tools and place it into your designated solid hazardous waste container.[\[3\]](#)
 - Decontaminate the area with soap and water.[\[15\]](#)
- Large Spills (>50 mL):
 - Evacuate all personnel from the immediate area.[\[17\]](#)
 - Remove any sources of ignition.[\[13\]](#)
 - Close the laboratory doors and prevent entry.
 - Contact your institution's EHS department or emergency response line immediately.[\[13\]](#)

Disposal Workflow Diagram

The following diagram outlines the decision-making process for the proper disposal of **4-((2-Isopropoxyethoxy)methyl)phenol** waste.

Disposal decision workflow for **4-((2-Isopropoxyethoxy)methyl)phenol**.

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